

N-cyclopropylthian-4-amine chemical structure and properties

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Compound of Interest

Compound Name: *N-cyclopropylthian-4-amine*

Cat. No.: B15274592

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N-cyclopropylthian-4-amine: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

N-cyclopropylthian-4-amine is a secondary amine featuring a cyclopropyl group attached to the nitrogen atom of a thian-4-amine core. This document provides a technical overview of its chemical structure, properties, a proposed synthetic method, and a discussion of potential, though currently unelucidated, biological significance based on related structures. Due to the limited availability of public domain data, this guide synthesizes foundational chemical information with established synthetic principles to provide a robust starting point for researchers.

Chemical Structure and Properties

N-cyclopropylthian-4-amine is characterized by a saturated six-membered heterocycle containing a sulfur atom (thiane), with a cyclopropylamino substituent at the 4-position.

Chemical Structure:

- IUPAC Name: **N-cyclopropylthian-4-amine**

- Canonical SMILES: C1CC1NC2CCSCC2
- InChI Key: ZFGVRKAADWMDNV-UHFFFAOYSA-N

Physicochemical Properties:

A comprehensive experimental characterization of the physical properties of **N-cyclopropylthian-4-amine** is not readily available in the published literature. The following table summarizes the available computed and basic data.

Property	Value	Source
Molecular Formula	C8H15NS	
Molecular Weight	157.28 g/mol	
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	

Proposed Synthesis: Reductive Amination

A prevalent and efficient method for the synthesis of secondary amines is reductive amination. [1][2][3] This approach involves the reaction of a ketone with a primary amine to form an imine intermediate, which is then reduced in situ to the desired secondary amine. For the synthesis of **N-cyclopropylthian-4-amine**, the logical precursors would be thian-4-one and cyclopropylamine.

Overall Reaction:

Thian-4-one + Cyclopropylamine → **N-cyclopropylthian-4-amine**

Detailed Experimental Protocol (Proposed)

This protocol is based on general procedures for reductive amination and has not been optimized for this specific transformation.

Materials:

- Thian-4-one
- Cyclopropylamine
- Sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$)
- Dichloromethane (DCM), anhydrous
- Acetic acid (glacial)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Rotary evaporator
- Standard laboratory glassware and magnetic stirrer

Procedure:

- **Reaction Setup:** To a solution of thian-4-one (1.0 eq) in anhydrous dichloromethane (DCM), add cyclopropylamine (1.1 eq) and a catalytic amount of glacial acetic acid (0.1 eq).
- **Imine Formation:** Stir the mixture at room temperature for 1-2 hours to facilitate the formation of the imine intermediate. The reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Reduction:** Once imine formation is evident, add sodium triacetoxyborohydride (1.5 eq) portion-wise to the reaction mixture. Caution: The addition may be exothermic.
- **Reaction Progression:** Continue stirring at room temperature for 12-24 hours, or until the reaction is complete as indicated by TLC or GC-MS.

- **Work-up:** Quench the reaction by the slow addition of saturated aqueous sodium bicarbonate solution. Separate the organic layer, and extract the aqueous layer with DCM (3x).
- **Purification:** Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate or sodium sulfate. Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator.
- **Final Purification:** The crude product can be further purified by column chromatography on silica gel to yield pure **N-cyclopropylthian-4-amine**.

Biological Activity and Signaling Pathways

As of the date of this document, there is no specific published data on the biological activity, mechanism of action, or associated signaling pathways for **N-cyclopropylthian-4-amine**. However, the structural motifs present in this molecule are of interest in medicinal chemistry.

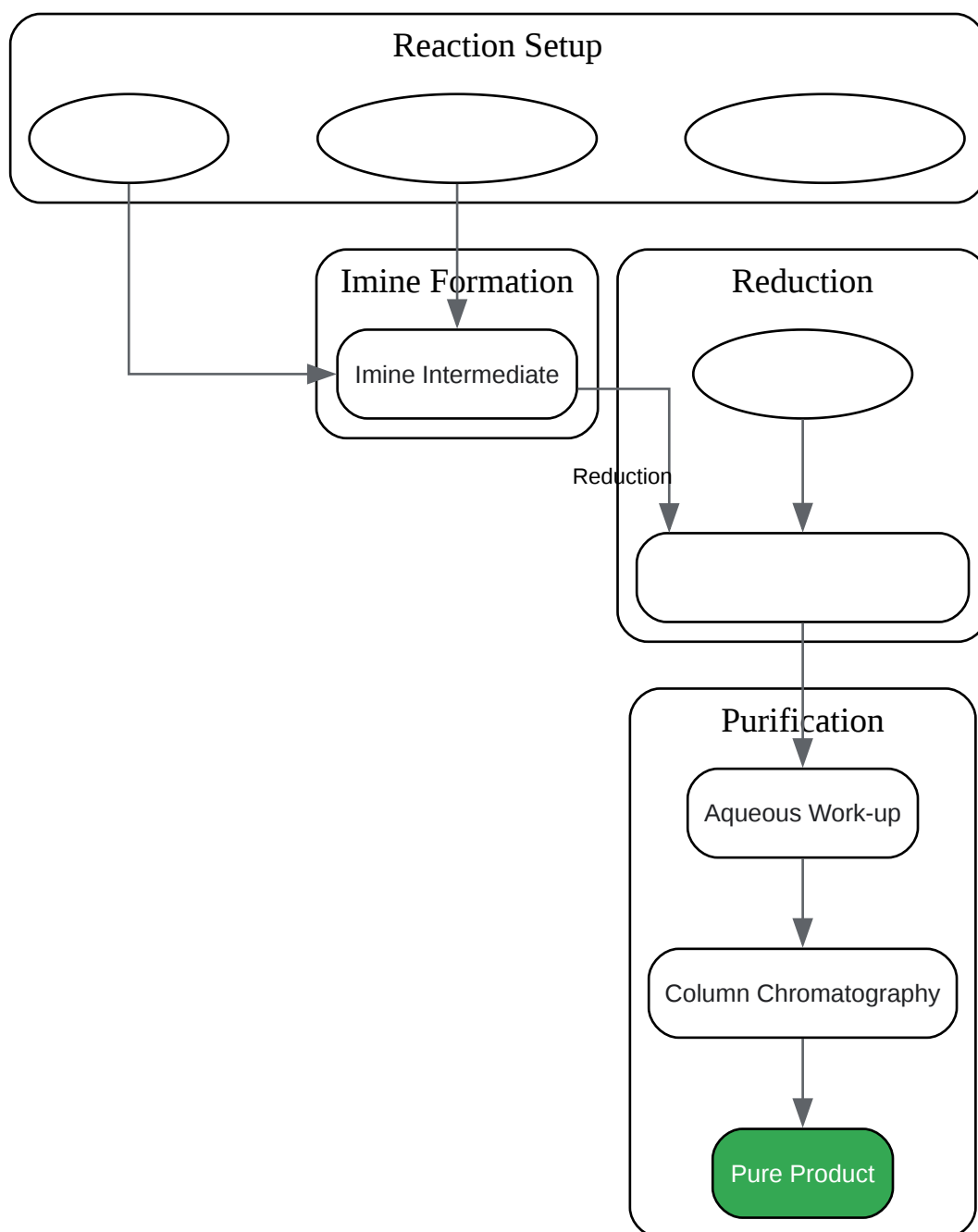
- **Cyclopropylamines:** The cyclopropyl group is a bioisostere for various functional groups and can introduce conformational rigidity, which can be beneficial for binding to biological targets.
- **4-Aminothianes and Analogs:** The 4-aminopiperidine scaffold, a close structural analog, is found in a number of biologically active compounds. For instance, certain N-substituted 4-aminopiperidines have been investigated as antifungal agents.

Further research is required to determine if **N-cyclopropylthian-4-amine** possesses any significant biological activity.

Visualizations

Proposed Synthetic Workflow

The following diagram illustrates the proposed synthetic workflow for **N-cyclopropylthian-4-amine** via reductive amination.

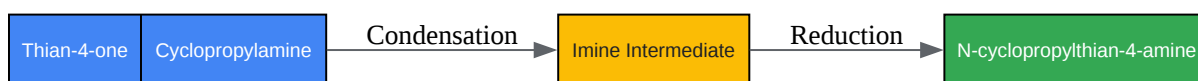


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Caption: Proposed synthesis of **N-cyclopropylthian-4-amine**.

Logical Relationship of Key Chemical Entities

The following diagram outlines the logical relationship between the reactants, intermediate, and final product in the proposed synthesis.



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Caption: Reactant to product logical flow.

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References

- 1. Reductive amination - Wikipedia [en.wikipedia.org]
- 2. youtube.com [youtube.com]
- 3. masterorganicchemistry.com [masterorganicchemistry.com]
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